

Proper Disposal Procedures for ENPP3 Inhibitor 1

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Compound of Interest

Compound Name: ENPP3 Inhibitor 1

Cat. No.: B10830466

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This document provides essential safety and logistical information for the proper disposal of **ENPP3 Inhibitor 1**, a selective inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 3. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Safety and Handling Precautions

According to the Safety Data Sheet (SDS) for **ENPP3 Inhibitor 1** (CAS No. 2803505-90-8), the substance is not classified as hazardous.^[1] However, standard laboratory safety protocols should always be observed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.

Handling Recommendations:

- Avoid inhalation of dust or aerosols.^[1]
- Prevent contact with skin and eyes.^[1]

- Ensure adequate ventilation in the handling area.^[1]

Step-by-Step Disposal Protocol

For non-hazardous chemical waste such as **ENPP3 Inhibitor 1**, the disposal process should adhere to local, state, and federal regulations. The following is a general procedural guide:

- Waste Identification: Clearly label a dedicated waste container for "**ENPP3 Inhibitor 1**" and any contaminated materials.
- Waste Segregation:
 - Solid Waste: Collect unused or expired solid **ENPP3 Inhibitor 1**, along with any contaminated items like weighing paper or pipette tips, in the designated solid waste container.
 - Liquid Waste: If **ENPP3 Inhibitor 1** has been dissolved in a solvent (e.g., DMSO), collect the solution in a separate, compatible liquid waste container. Label the container with the full chemical name and concentration of both the inhibitor and the solvent.
- Container Management:
 - Keep waste containers securely closed when not in use.
 - Store waste containers in a designated, well-ventilated area, away from incompatible materials.
- Final Disposal:
 - Dispose of the chemical waste through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.
 - Do not dispose of **ENPP3 Inhibitor 1** down the drain or in regular trash unless explicitly permitted by your institution and local regulations.

Quantitative Data

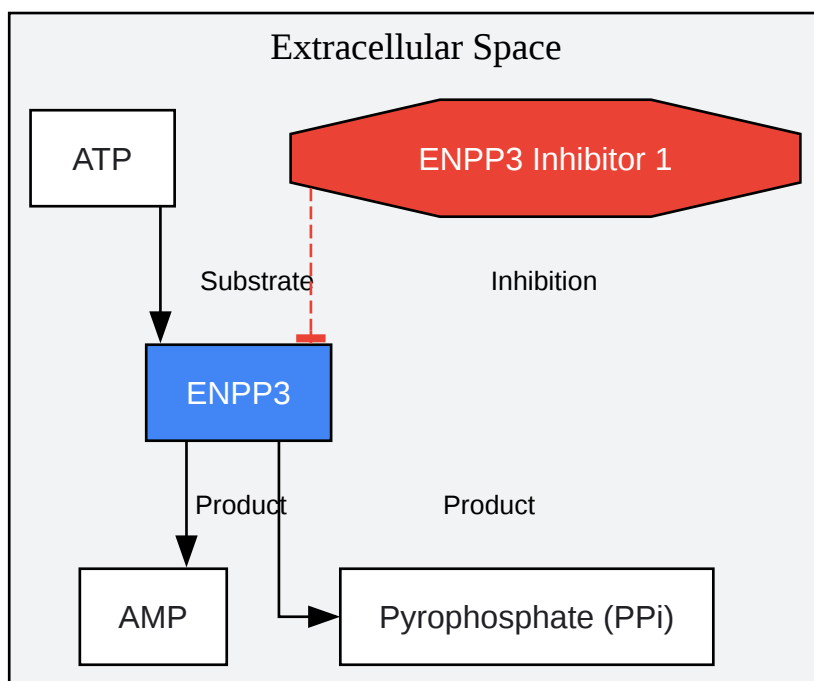
The following table summarizes the inhibitory activity of a compound identified as **ENPP3 Inhibitor 1**.

Target	IC50 Value	Source
ENPP3	0.15 μ M	[2][3]
ENPP1	41.4 μ M	[2][3]

Note: The name "**ENPP3 Inhibitor 1**" may refer to different specific molecules from various suppliers. The data above corresponds to the compound with CAS No. 2803505-90-8, as identified by MedChemExpress.[1][3] Another compound, CAS No. 333413-02-8, is also described as an ENPP3 inhibitor.[4] Always refer to the specific Safety Data Sheet for the exact compound you are using.

ENPP3 Signaling Pathway

Ectonucleotide Pyrophosphatase/Phosphodiesterase 3 (ENPP3) is a membrane-bound enzyme that plays a role in nucleotide metabolism. It primarily functions by hydrolyzing extracellular adenosine triphosphate (ATP) to adenosine monophosphate (AMP) and pyrophosphate (PPi). This activity modulates purinergic signaling, which is involved in various physiological and pathological processes.

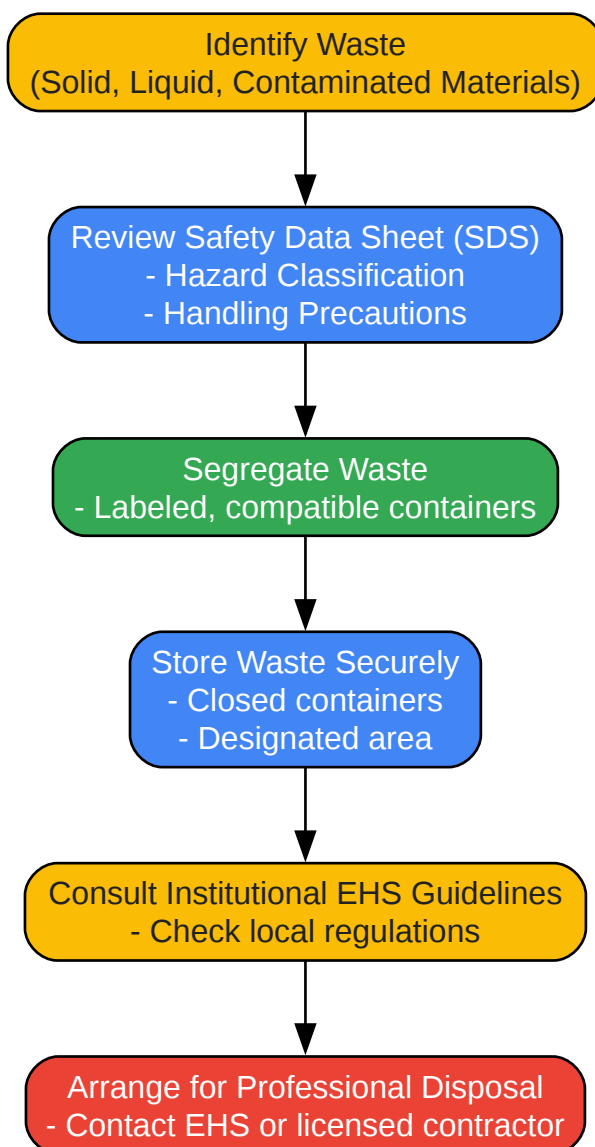


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Caption: Simplified diagram of the ENPP3 enzymatic reaction and its inhibition.

Experimental Workflow for Waste Disposal

The logical flow for ensuring the proper disposal of **ENPP3 Inhibitor 1** is outlined below. This workflow emphasizes adherence to institutional and regulatory guidelines.



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Caption: Logical workflow for the safe and compliant disposal of laboratory chemical waste.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
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